

Proper Disposal Procedures for AC-24,055

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Compound of Interest

Compound Name: AC-24,055
Cat. No.: B1666484

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This document provides essential safety and logistical information for the proper disposal of **AC-24,055**, also identified as Fendiline hydrochloride or 1-(4-Acetamidophenyl)-3,3-dimethyltriazene. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

I. Chemical and Physical Properties

A summary of the key data for **AC-24,055** is presented in the table below.

Property	Value
Chemical Name	1-(4-Acetamidophenyl)-3,3-dimethyltriazene
Synonyms	AC-24,055, Fendiline hydrochloride
CAS Number	13636-18-5
Molecular Formula	C ₁₀ H ₁₄ N ₄ O
Appearance	Solid
Primary Hazard	Harmful if swallowed[1]
Disposal Recommendation	Approved waste disposal plant[1][2][3][4]

II. Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate personal protective equipment.

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Body Protection: A lab coat or other protective clothing is required to prevent skin contact.

III. Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the safe disposal of **AC-24,055**.

Step 1: Segregation and Waste Classification

- **AC-24,055** should be treated as a hazardous chemical waste.
- Do not mix **AC-24,055** with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.

Step 2: Preparation for Disposal

- For solid **AC-24,055**, carefully transfer the material into a designated hazardous waste container.
- To minimize dust or aerosol generation, consider mixing the solid with an inert absorbent material such as sand or vermiculite before transferring it to the waste container.[\[5\]](#)

Step 3: Container Labeling

- The hazardous waste container must be clearly labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "1-(4-Acetamidophenyl)-3,3-dimethyltriazene" and/or "**AC-24,055**"
 - The primary hazard(s) associated with the chemical (e.g., "Harmful if Swallowed")
 - The date of accumulation.

Step 4: Storage Pending Disposal

- Store the sealed and labeled waste container in a designated satellite accumulation area or a central hazardous waste storage facility.
- Ensure the storage area is secure, well-ventilated, and away from incompatible materials.

Step 5: Final Disposal

- Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
- Disposal must be carried out at an approved and licensed waste disposal facility in accordance with all local, regional, and national regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

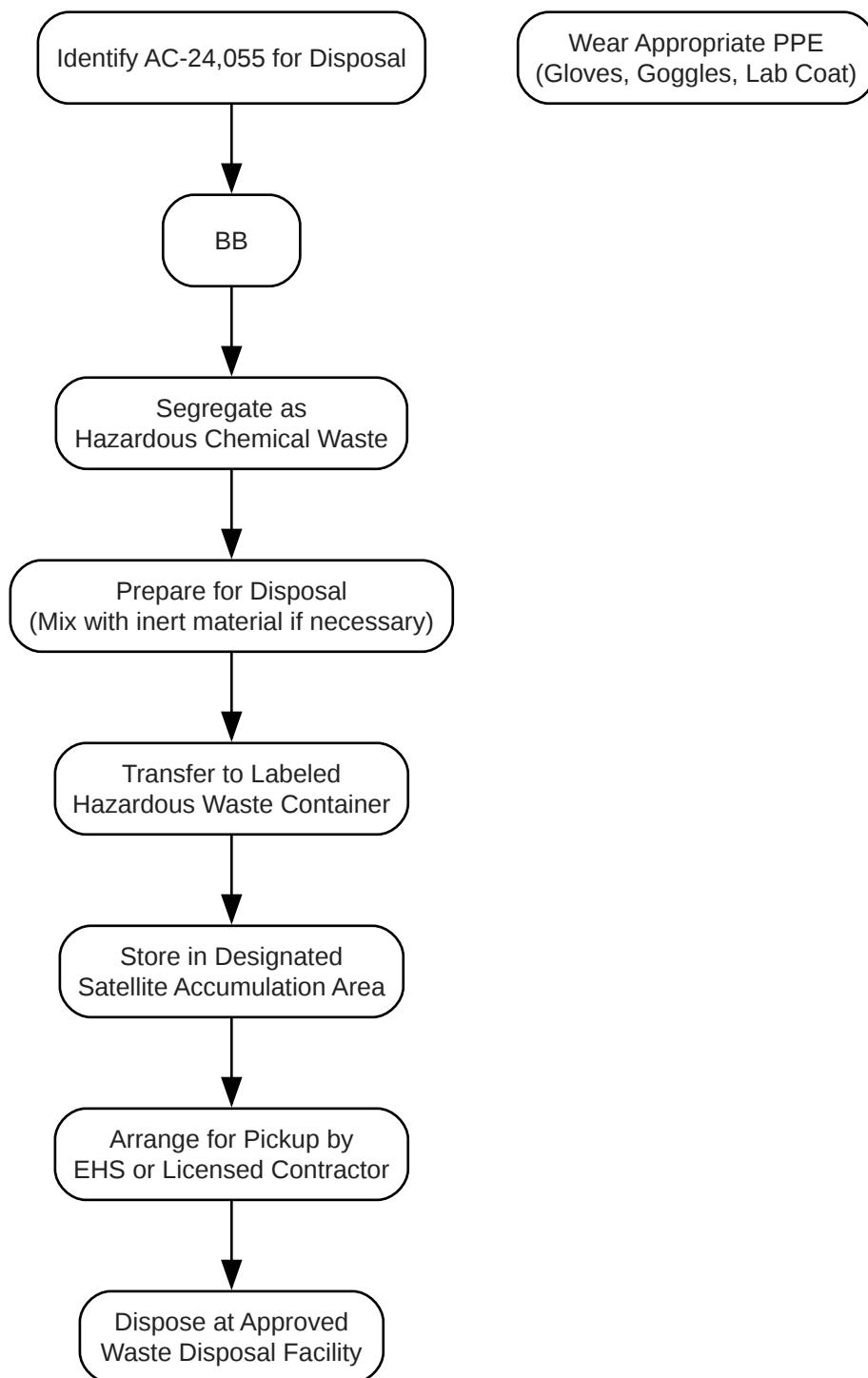
IV. Spill and Emergency Procedures

In the event of a spill of **AC-24,055**, follow these procedures:

- Evacuate: Immediately evacuate the affected area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spread of the spill using absorbent pads or other appropriate materials.
- Clean-up: Wearing appropriate PPE, carefully sweep or scoop up the spilled material and place it in a labeled hazardous waste container.
- Decontaminate: Clean the spill area with a suitable decontamination solution as recommended by your institution's safety protocols.
- Report: Report the spill to your laboratory supervisor and EHS department.

V. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **AC-24,055**.



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Caption: Logical workflow for the disposal of **AC-24,055**.

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